

physicochemical properties of 5-Chloro-2,4-dihydroxybenzoic acid

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Compound of Interest

Compound Name: 5-Chloro-2,4-dihydroxybenzoic acid

CAS No.: 67828-44-8

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An In-Depth Technical Guide to the Physicochemical Properties of 5-Chloro-2,4-dihydroxybenzoic Acid

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

5-Chloro-2,4-dihydroxybenzoic acid is a halogenated derivative of β -resorcylic acid, a compound of significant interest in medicinal chemistry and materials science. The introduction of a chlorine atom to the aromatic ring profoundly influences its electronic, lipophilic, and acidic properties compared to its parent compound, 2,4-dihydroxybenzoic acid. This guide provides a comprehensive analysis of the core physicochemical properties of **5-Chloro-2,4-dihydroxybenzoic acid**, offering both theoretical and practical insights for its application in research and development. We will delve into its structural characteristics, experimentally determined properties, spectroscopic profile, and established methodologies for its characterization, providing a foundational resource for professionals in the field.

Chemical Identity and Structure

Accurate identification is the cornerstone of any chemical analysis. **5-Chloro-2,4-dihydroxybenzoic acid** is systematically named based on IUPAC nomenclature, with key identifiers cataloged in major chemical databases.

- IUPAC Name: **5-chloro-2,4-dihydroxybenzoic acid**[\[1\]](#)
- Synonyms: 5-Chloro-beta-resorcylic acid, 2,4-Dihydroxy-5-chlorobenzoic acid, 5-Chloro-4-hydroxysalicylic acid[\[1\]](#)[\[2\]](#)
- CAS Number: 67828-44-8[\[1\]](#)
- Molecular Formula: C₇H₅ClO₄[\[1\]](#)
- Canonical SMILES: C1=C(C(=CC(=C1Cl)O)O)C(=O)O[\[1\]](#)[\[2\]](#)

The structure consists of a benzoic acid core substituted with two hydroxyl groups at positions 2 and 4, and a chlorine atom at position 5. The intramolecular hydrogen bonding between the C2-hydroxyl group and the carboxylic acid is a key structural feature influencing its conformation and acidity.

Physicochemical Properties: A Comparative Overview

The properties of **5-Chloro-2,4-dihydroxybenzoic acid** are best understood in the context of its parent compound, 2,4-dihydroxybenzoic acid. The chlorine atom, being an electron-withdrawing group, modulates the molecule's acidity and lipophilicity.

Computed Properties

Computational models provide valuable estimates of a molecule's behavior, particularly in early-stage drug discovery for predicting ADME (Absorption, Distribution, Metabolism, and Excretion) properties.

Property	Value	Source
Molecular Weight	188.56 g/mol	PubChem[1]
XLogP3-AA (Lipophilicity)	1.9	PubChem[1]
Hydrogen Bond Donor Count	3	PubChem[1]
Hydrogen Bond Acceptor Count	4	PubChem[1]
Rotatable Bond Count	1	PubChem[1]
Topological Polar Surface Area	77.8 Å ²	PubChem[1]

Experimental Properties

Experimental data provides a real-world benchmark for the compound's physical characteristics.

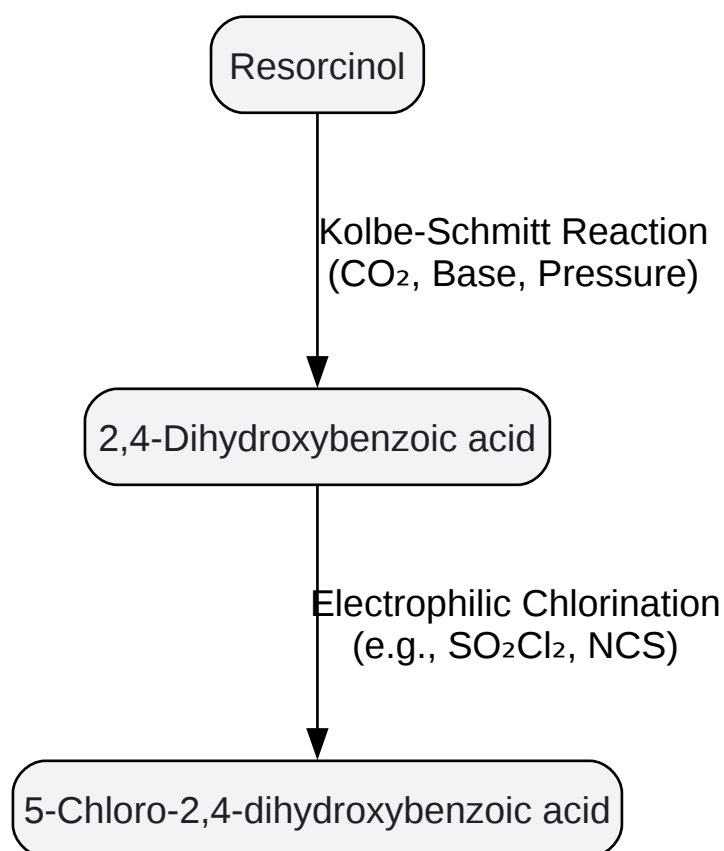
Property	5-Chloro-2,4-dihydroxybenzoic acid	2,4-Dihydroxybenzoic acid (Parent)	Causality of Difference
Appearance	Inferred: White to off-white crystalline powder	White to off-white or light yellow powder[3]	Halogenation typically does not dramatically alter the color of such compounds.
Melting Point	224 °C[2]	208–229 °C[4][5]	The addition of the heavier chlorine atom and potential changes in crystal lattice packing influence the melting point.
Solubility	Inferred: Soluble in ethanol, ether, hot water	Soluble in ethanol, diethyl ether, and hot water[4][5]	The chloro group increases lipophilicity, which may slightly decrease solubility in highly polar solvents like cold water but maintain it in organic solvents.
Acidity (pKa)	Inferred: <3.1 (Carboxyl)	~3.11 (Carboxyl), ~8.55 (Phenolic)[4][5]	The electron-withdrawing effect of chlorine stabilizes the carboxylate and phenoxide conjugate bases, thereby increasing the acidity (lowering the pKa) of all acidic protons.

Synthetic Approach

Understanding the synthesis of a compound is crucial for ensuring its purity and for developing derivatives. 2,4-Dihydroxybenzoic acid is industrially prepared from resorcinol via the Kolbe-

Schmitt reaction, a carboxylation process.[5][6][7] The synthesis of the 5-chloro derivative logically follows from this precursor.

A plausible and common laboratory approach is the electrophilic chlorination of 2,4-dihydroxybenzoic acid. The two hydroxyl groups are strongly activating and ortho-, para-directing. The position C5 is para to the C2-hydroxyl and ortho to the C4-hydroxyl, making it highly susceptible to electrophilic attack.



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Caption: Proposed synthetic pathway for **5-Chloro-2,4-dihydroxybenzoic acid**.

Spectroscopic Profile

Spectroscopic analysis is essential for structural verification and purity assessment.

Infrared (IR) Spectroscopy

An FTIR spectrum, typically run as a KBr pellet, is expected to show characteristic peaks for its functional groups.[1]

- $\sim 3500\text{-}3300\text{ cm}^{-1}$ (O-H stretch, phenolic): A broad band indicating hydrogen-bonded hydroxyl groups.
- $\sim 3300\text{-}2500\text{ cm}^{-1}$ (O-H stretch, carboxylic acid): A very broad and often complex band, characteristic of the dimeric hydrogen-bonded carboxylic acid.
- $\sim 1700\text{-}1650\text{ cm}^{-1}$ (C=O stretch, carboxylic acid): A strong, sharp peak. Intramolecular hydrogen bonding may shift this to a lower wavenumber ($\sim 1660\text{ cm}^{-1}$).[8]
- $\sim 1600\text{-}1450\text{ cm}^{-1}$ (C=C stretch, aromatic): Multiple sharp bands indicating the aromatic ring.
- $\sim 1250\text{-}1000\text{ cm}^{-1}$ (C-O stretch): Strong bands for the phenolic and carboxylic acid C-O bonds.
- $\sim 850\text{-}750\text{ cm}^{-1}$ (C-Cl stretch): A moderate to strong band in the fingerprint region.

Nuclear Magnetic Resonance (NMR) Spectroscopy

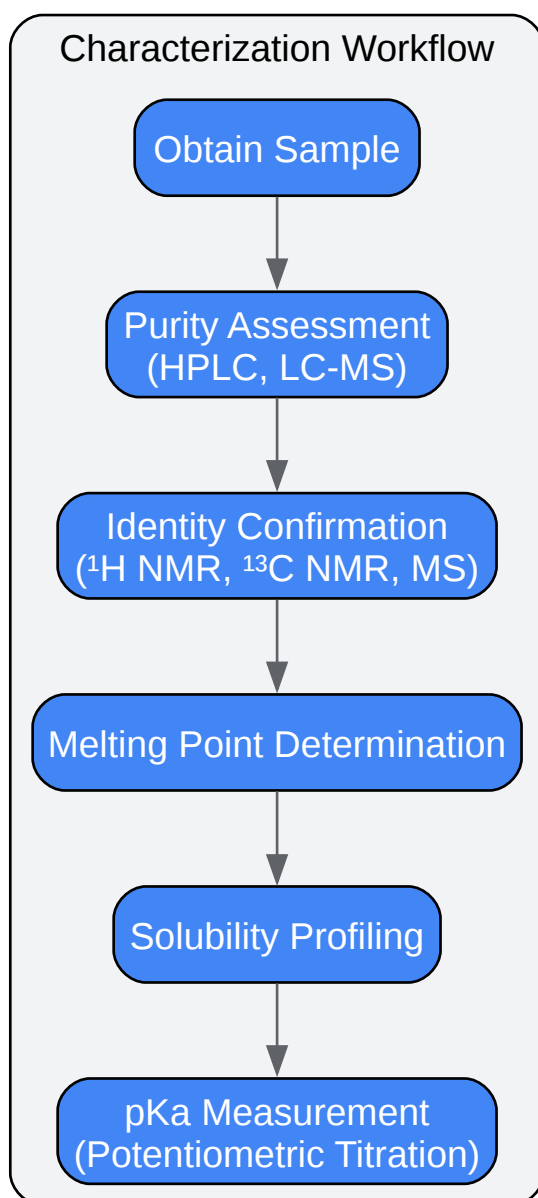
NMR provides a detailed map of the carbon-hydrogen framework.[9] For a sample dissolved in a deuterated solvent like DMSO- d_6 :

- ^1H NMR:
 - $\sim 10\text{-}13\text{ ppm}$ (1H, broad singlet): The highly deshielded carboxylic acid proton.
 - $\sim 9\text{-}11\text{ ppm}$ (2H, broad singlets): The two phenolic hydroxyl protons. Their chemical shift is concentration and temperature-dependent.
 - $\sim 7.5\text{-}8.0\text{ ppm}$ (1H, singlet): The aromatic proton at C6, deshielded by the adjacent carboxylic acid.
 - $\sim 6.5\text{-}7.0\text{ ppm}$ (1H, singlet): The aromatic proton at C3.
- ^{13}C NMR:

- Seven distinct signals are expected.
- ~170-175 ppm: Carboxylic acid carbonyl carbon.
- ~150-165 ppm: Two carbons attached to hydroxyl groups (C2, C4).
- ~110-135 ppm: Three aromatic carbons (C3, C5, C6). The carbon attached to chlorine (C5) will have its chemical shift influenced by the halogen.
- ~100-115 ppm: The quaternary aromatic carbon (C1).

Experimental Protocols

The following section details standardized protocols for characterizing **5-Chloro-2,4-dihydroxybenzoic acid**, designed to ensure reproducibility and accuracy.



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Caption: Standard workflow for physicochemical characterization.

Protocol 5.1: Melting Point Determination

Rationale: The melting point is a crucial indicator of purity. A sharp melting range suggests a pure compound, while a broad range indicates the presence of impurities.

- **Sample Preparation:** Ensure the sample is completely dry by placing it in a vacuum oven at 50-60°C for several hours. Grind the crystalline sample into a fine, uniform powder.

- **Capillary Loading:** Tightly pack the dry powder into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** Place the loaded capillary into a calibrated digital melting point apparatus.
- **Measurement:**
 - Use a rapid heating rate (10-20°C/min) for a preliminary, approximate determination.
 - For the accurate measurement, use a new sample and set the heating rate to a slow 1-2°C/min, starting from ~15°C below the approximate melting point.
- **Data Recording:** Record the temperature at which the first drop of liquid appears (onset) and the temperature at which the entire sample becomes a clear liquid (completion). The range should be narrow ($\leq 2^{\circ}\text{C}$) for a pure substance.

Protocol 5.2: Aqueous Solubility Assessment (Shake-Flask Method)

Rationale: Solubility is a critical parameter for drug development, affecting bioavailability and formulation. The shake-flask method is the gold standard for determining thermodynamic solubility.

- **Preparation:** Add an excess amount of the compound to a known volume of purified water (or a relevant buffer solution, e.g., pH 7.4 phosphate-buffered saline) in a sealed glass vial. The excess solid should be clearly visible.
- **Equilibration:** Place the vial in a shaker bath set to a constant temperature (e.g., 25°C or 37°C). Agitate for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the suspension to settle. Carefully withdraw an aliquot of the supernatant using a syringe. Immediately filter the aliquot through a 0.22 μm syringe filter (select a filter material, like PTFE, that does not bind the compound) to remove all undissolved solids.
- **Quantification:** Dilute the filtered solution with a suitable solvent (e.g., methanol, acetonitrile). Analyze the concentration of the compound using a validated analytical method, such as

High-Performance Liquid Chromatography (HPLC) with UV detection, against a standard curve.

- Calculation: Express the solubility in units such as mg/mL or μM .

Protocol 5.3: Spectroscopic Sample Preparation

Rationale: Proper sample preparation is paramount for acquiring high-quality, artifact-free spectra.

- For NMR Spectroscopy:
 - Weigh approximately 5-10 mg of the dry compound directly into a clean, dry NMR tube.
 - Add ~0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 , as the compound is likely soluble and hydroxyl protons will be visible).
 - Cap the tube and vortex gently until the sample is fully dissolved. If necessary, gentle warming can be applied.
 - The sample is now ready for analysis.
- For FT-IR Spectroscopy (KBr Pellet):
 - Gently grind ~1-2 mg of the dry compound with ~100-200 mg of dry, spectroscopic-grade potassium bromide (KBr) using an agate mortar and pestle. The mixture should be a fine, homogenous powder.
 - Transfer the powder to a pellet-pressing die.
 - Apply pressure using a hydraulic press (as per the manufacturer's instructions) to form a thin, transparent or translucent pellet.
 - Carefully remove the pellet and place it in the sample holder of the FT-IR spectrometer for analysis.

Safety and Handling

While specific toxicological data for **5-Chloro-2,4-dihydroxybenzoic acid** is limited, prudent handling should be based on the profiles of similar aromatic acids.

- General Handling: Use in a well-ventilated area or a chemical fume hood. Avoid generating dust.[\[10\]](#)
- Personal Protective Equipment (PPE): Wear standard laboratory attire, including safety glasses with side shields, a lab coat, and chemical-resistant gloves (e.g., nitrile).
- Hazards: May cause skin and eye irritation.[\[11\]](#) May be harmful if swallowed. Avoid contact with skin and eyes and avoid breathing dust.[\[11\]](#)
- Storage: Store in a tightly sealed container in a cool, dry place away from strong oxidizing agents and strong bases.[\[11\]](#)
- Disposal: Dispose of in accordance with local, state, and federal regulations for chemical waste.

Applications and Relevance

Derivatives of dihydroxybenzoic acid are valuable building blocks in several industries.

- Pharmaceuticals: They serve as key intermediates in the synthesis of more complex molecules, including anti-inflammatory and antimicrobial agents.[\[3\]](#) The chlorine atom can serve to block a metabolic site or act as a synthetic handle for further chemical modification.
- Material Science: The parent compound is used to prepare UV absorbers.[\[7\]](#) Halogenated derivatives can be explored for creating polymers or dyes with specific properties.
- Agrochemicals: Benzoic acid derivatives are investigated for use as herbicides and plant growth regulators.[\[3\]](#)

The unique electronic and steric profile of **5-Chloro-2,4-dihydroxybenzoic acid** makes it a valuable intermediate for creating novel compounds with tailored biological or material properties.

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